

H-Tyr-Ser-NH₂ HCl solid-phase peptide synthesis protocol

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Compound of Interest

Compound Name: H-Tyr-Ser-NH₂ HCl

CAS No.: 128245-94-3

Cat. No.: B1148905

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Application Note: High-Efficiency Solid-Phase Synthesis and Salt Exchange Protocol for **H-Tyr-Ser-NH₂ HCl**

Executive Summary

The dipeptide Tyrosyl-serinamide hydrochloride (H-Tyr-Ser-NH₂ · HCl) is a highly polar, biologically relevant synthetic peptide fragment frequently utilized in biochemical engineering and as a reference standard in drug development[1]. The presence of a C-terminal amide mimics native protein structures and increases enzymatic stability. This application note details a highly optimized, self-validating workflow for the assembly of H-Tyr-Ser-NH₂ via Fmoc solid-phase peptide synthesis (SPPS), followed by global deprotection, and a critical counterion exchange from the cytotoxic trifluoroacetate (TFA) salt to the biologically compatible hydrochloride (HCl) salt.

Mechanistic Rationale & Causality

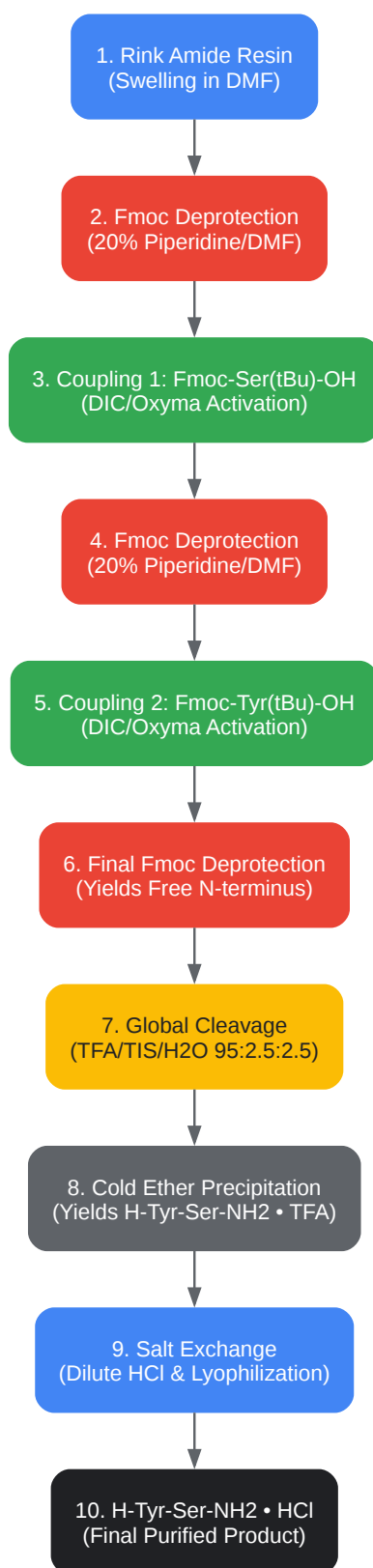
To ensure scientific integrity and high crude purity, every chemical choice in this workflow is governed by specific mechanistic requirements:

- **Solid Support (Rink Amide Resin):** In Fmoc-SPPS, the choice of resin dictates the C-terminal functional group. Rink Amide resin is selected because the acid-sensitive phenyl benzyl ether linker cleaves under high-TFA conditions to yield a C-terminal amide, preventing unwanted C-terminal carboxylate reactivity in downstream assays[2][3].
- **Coupling Chemistry (DIC/OxymaPure):** Traditional peptide coupling relies on diisopropylcarbodiimide (DIC) and benzotriazole additives like HOBt or HOAt. However, HOBt/HOAt pose explosive hazards. We utilize OxymaPure, which reacts with the DIC-activated O-acylurea intermediate to form a highly reactive ester[4]. This aminolysis pathway operates at a neutral pH, significantly accelerating coupling efficiency while suppressing racemization and aspartimide formation[4][5].
- **Scavenger Selection (TIS/H₂O):** The side chains of Tyrosine and Serine are protected by tert-butyl (tBu) groups. During TFA cleavage, these groups are liberated as highly reactive tert-butyl cations. Triisopropylsilane (TIS) and water are included in the cleavage cocktail to scavenge these carbocations, preventing the irreversible re-alkylation of the peptide backbone[2][3].
- **Counterion Exchange (TFA to HCl):** Cleavage from the resin yields the peptide as a TFA salt. Residual TFA is highly cytotoxic and can cause unpredictable fluctuations in cellular assays by altering local pH and protein conformations[6]. The TFA counterion is exchanged for chloride via repeated lyophilization with dilute HCl. Because TFA is volatile, the mass action of excess chloride ions drives the TFA out of the matrix during sublimation, yielding the stable HCl salt[6][7].

Reagent Matrix

Reagent Category	Chemical	Function
Solid Support	Rink Amide AM Resin (0.5 mmol/g)	Solid-phase anchor; yields C-terminal amide[2].
Amino Acids	Fmoc-Ser(tBu)-OH, Fmoc-Tyr(tBu)-OH	Building blocks with orthogonal side-chain protection.
Deprotection	20% Piperidine in DMF	Removes N-terminal Fmoc protecting group[5].
Activators	DIC, OxymaPure	Carboxyl activation and esterification[4].
Cleavage Cocktail	TFA / TIS / H2O (95:2.5:2.5 v/v)	Global deprotection and resin cleavage[3].
Salt Exchange	100 mM Hydrochloric Acid (HCl)	Chloride donor for counterion exchange[7].

Workflow Visualization



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Caption: Logical workflow for the Fmoc-SPPS and TFA-to-HCl salt exchange of H-Tyr-Ser-NH₂.

Execution Protocol: Solid-Phase Assembly

Scale: 0.1 mmol synthesis.

Step 1: Resin Swelling

- Weigh 200 mg of Rink Amide AM resin (~0.5 mmol/g loading) into a fritted SPPS reaction vessel.
- Add 5 mL of Dichloromethane (DCM) and agitate for 15 minutes. Drain the solvent.
- Add 5 mL of N,N-Dimethylformamide (DMF) and agitate for 15 minutes to fully expose the active sites within the polymer matrix[2]. Drain.

Step 2: Initial Fmoc Deprotection

- Add 4 mL of 20% (v/v) Piperidine in DMF to the resin. Agitate for 5 minutes, then drain.
- Add a fresh 4 mL of 20% Piperidine in DMF and agitate for 10 minutes. Drain.
- Wash the resin thoroughly with DMF (5 × 4 mL, 1 minute each) to remove all traces of piperidine.
- Self-Validation: Perform a Kaiser (Ninhydrin) test. A dark blue resin indicates successful exposure of the primary amines.

Step 3: Coupling of Fmoc-Ser(tBu)-OH

- Dissolve 0.5 mmol (5 equivalents) of Fmoc-Ser(tBu)-OH and 0.5 mmol of OxymaPure in 2 mL of DMF.
- Add 0.5 mmol of DIC to the solution. Stir for 2 minutes to allow the formation of the reactive Oxyma ester[4].
- Add the activated mixture to the resin. Agitate at room temperature for 60 minutes.

- Drain the reaction vessel and wash the resin with DMF (4×4 mL).
- Self-Validation: Perform a Kaiser test. The resin must remain yellow/colorless, indicating complete acylation of the free amines.

Step 4: Coupling of Fmoc-Tyr(tBu)-OH

- Repeat the Fmoc deprotection procedure (Step 2) to remove the Fmoc group from the Serine residue.
- Repeat the coupling procedure (Step 3), substituting Fmoc-Ser(tBu)-OH with 0.5 mmol of Fmoc-Tyr(tBu)-OH.

Step 5: Final N-Terminal Deprotection

- Perform a final Fmoc deprotection using 20% Piperidine in DMF (2×5 min) to expose the free N-terminal amine of the Tyrosine residue. Wash extensively with DMF (5×4 mL) and DCM (5×4 mL).
- Dry the peptide-resin under a stream of nitrogen for 10 minutes.

Execution Protocol: Cleavage & Salt Exchange

Step 6: Global Cleavage and Deprotection

- Prepare the cleavage cocktail: 9.5 mL TFA, 0.25 mL TIS, and 0.25 mL ultrapure water (95:2.5:2.5 ratio)[3].
- Add the cocktail to the dried resin and stir gently at room temperature for 2.5 hours. The acid-catalyzed equilibrium will break the phenyl benzyl ether bond and strip the tBu protecting groups[3].
- Filter the cleavage mixture through the frit into a clean 50 mL centrifuge tube. Wash the resin with an additional 2 mL of neat TFA and combine the filtrates.

Step 7: Precipitation and Isolation

- Concentrate the TFA filtrate under a gentle stream of nitrogen to approximately 2 mL.

- Add 30 mL of ice-cold diethyl ether to precipitate the crude peptide.
- Centrifuge at 4000 rpm for 5 minutes. Decant the ether supernatant carefully.
- Wash the pellet with an additional 20 mL of cold ether, centrifuge, and decant. Air-dry the pellet to yield H-Tyr-Ser-NH₂ · TFA.

Step 8: TFA to HCl Counterion Exchange

- Dissolve the crude peptide TFA salt in sterile, ultrapure water at a concentration of 1 mg/mL[7].
- Add 100 mM HCl to the solution to achieve a final HCl concentration of approximately 10 mM[6][7].
- Allow the solution to stand at room temperature for 2 minutes to facilitate ion displacement.
- Rapidly freeze the solution using liquid nitrogen or a dry ice/acetone bath.
- Lyophilize the frozen solution until completely dry.
- Critical Step: To ensure >99% removal of the TFA counterion, re-dissolve the resulting powder in 10 mM HCl and repeat the lyophilization process two additional times[6]. The final white powder is the purified H-Tyr-Ser-NH₂ · HCl salt.

Quantitative Process Parameters

Process Step	Reagent/Solvent	Equivalents	Volume/Conc.	Time/Duration	Expected Outcome
Resin Swelling	DCM, then DMF	N/A	5 mL	15 min each	Maximum polymer porosity
Fmoc Removal	20% Piperidine/DMF	Excess	4 mL	5 min + 10 min	Free primary amine (Kaiser: Blue)
AA Activation	AA / DIC / Oxyma	5 : 5 : 5	2 mL DMF	2 min pre-mix	Oxyma ester formation
Coupling	Activated AA	5 eq	2 mL	60 min	Amide bond (Kaiser: Yellow)
Cleavage	TFA/TIS/H ₂ O	Excess	10 mL	2.5 hours	Detachment & tBu removal
Salt Exchange	10-100 mM HCl	>10 eq	1 mg/mL	3x Lyophilization	Complete TFA displacement

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